

# Technical Guide: Spectroscopic and Synthetic Profile of Benzyl-(3,4-dimethoxy-benzyl)-amine

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## Compound of Interest

Compound Name: Benzyl-(3,4-dimethoxy-benzyl)-amine

Cat. No.: B088634

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This technical guide provides a comprehensive overview of the spectroscopic properties and a detailed synthetic protocol for **Benzyl-(3,4-dimethoxy-benzyl)-amine** (CAS 13174-24-8). The information herein is intended to support research and development activities where this compound is of interest.

## Compound Identity

- IUPAC Name: N-[(3,4-dimethoxyphenyl)methyl]-1-phenylmethanamine[1]
- Synonyms: **Benzyl-(3,4-dimethoxy-benzyl)-amine**, N-(3,4-Dimethoxybenzyl)benzylamine[2][3]
- CAS Number: 13174-24-8[2][3]
- Molecular Formula: C<sub>16</sub>H<sub>19</sub>NO<sub>2</sub>[1][2][3]
- Molecular Weight: 257.33 g/mol [1][3]

## Predicted Spectroscopic Data

While experimental spectra for this specific molecule are not readily available in public databases, the following tables summarize the predicted spectroscopic data based on the

analysis of its constituent functional groups and data from analogous compounds.

Table 1: Predicted  $^1\text{H}$  NMR Spectroscopic Data ( $\text{CDCl}_3$ , 400 MHz)

| Chemical Shift ( $\delta$ ) ppm | Multiplicity                | Integration | Assignment                                                |
|---------------------------------|-----------------------------|-------------|-----------------------------------------------------------|
| ~ 7.35 - 7.25                   | m                           | 5H          | Aromatic protons (benzyl group)                           |
| ~ 6.85                          | d, $J \approx 8.0$ Hz       | 1H          | Aromatic proton (dimethoxybenzyl group)                   |
| ~ 6.80                          | d, $J \approx 2.0$ Hz       | 1H          | Aromatic proton (dimethoxybenzyl group)                   |
| ~ 6.75                          | dd, $J \approx 8.0, 2.0$ Hz | 1H          | Aromatic proton (dimethoxybenzyl group)                   |
| ~ 3.88                          | s                           | 3H          | Methoxy ( $-\text{OCH}_3$ ) protons                       |
| ~ 3.86                          | s                           | 3H          | Methoxy ( $-\text{OCH}_3$ ) protons                       |
| ~ 3.75                          | s                           | 2H          | Methylene ( $-\text{CH}_2-$ ) protons (benzylic)          |
| ~ 3.70                          | s                           | 2H          | Methylene ( $-\text{CH}_2-$ ) protons (dimethoxybenzylic) |
| ~ 1.80                          | br s                        | 1H          | Amine ( $-\text{NH}-$ ) proton                            |

Table 2: Predicted  $^{13}\text{C}$  NMR Spectroscopic Data ( $\text{CDCl}_3$ , 100 MHz)

| Chemical Shift ( $\delta$ ) ppm | Assignment                               |
|---------------------------------|------------------------------------------|
| ~ 149.0                         | Aromatic C-O                             |
| ~ 148.0                         | Aromatic C-O                             |
| ~ 140.0                         | Aromatic C (quaternary, benzyl)          |
| ~ 132.5                         | Aromatic C (quaternary, dimethoxybenzyl) |
| ~ 128.5                         | Aromatic CH (benzyl)                     |
| ~ 128.2                         | Aromatic CH (benzyl)                     |
| ~ 127.0                         | Aromatic CH (benzyl)                     |
| ~ 120.0                         | Aromatic CH (dimethoxybenzyl)            |
| ~ 111.8                         | Aromatic CH (dimethoxybenzyl)            |
| ~ 111.0                         | Aromatic CH (dimethoxybenzyl)            |
| ~ 55.9                          | Methoxy (-OCH <sub>3</sub> )             |
| ~ 55.8                          | Methoxy (-OCH <sub>3</sub> )             |
| ~ 53.5                          | Methylene (-CH <sub>2</sub> -)           |
| ~ 51.0                          | Methylene (-CH <sub>2</sub> -)           |

Table 3: Predicted Infrared (IR) Spectroscopy Data

| Frequency (cm <sup>-1</sup> ) | Intensity     | Assignment                               |
|-------------------------------|---------------|------------------------------------------|
| ~ 3350 - 3310                 | Weak-Medium   | N-H stretch (secondary amine)            |
| ~ 3100 - 3000                 | Medium        | Aromatic C-H stretch                     |
| ~ 2950 - 2800                 | Medium        | Aliphatic C-H stretch                    |
| ~ 1600, 1515, 1450            | Medium-Strong | Aromatic C=C bending                     |
| ~ 1260 - 1230                 | Strong        | Aryl-O stretch (asymmetric)              |
| ~ 1150 - 1020                 | Strong        | Aryl-O stretch (symmetric) & C-N stretch |

Table 4: Predicted Mass Spectrometry (MS) Data

| m/z | Interpretation                                                                                 |
|-----|------------------------------------------------------------------------------------------------|
| 257 | [M] <sup>+</sup> (Molecular ion)                                                               |
| 256 | [M-H] <sup>+</sup>                                                                             |
| 166 | [M - C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (Loss of benzyl radical)                     |
| 151 | [C <sub>9</sub> H <sub>11</sub> O <sub>2</sub> ] <sup>+</sup> (3,4-dimethoxybenzyl cation)     |
| 91  | [C <sub>7</sub> H <sub>7</sub> ] <sup>+</sup> (Benzyl cation/Tropylium ion - likely base peak) |

## Experimental Protocols

The synthesis of **Benzyl-(3,4-dimethoxy-benzyl)-amine** can be achieved via reductive amination of 3,4-dimethoxybenzaldehyde with benzylamine.

### 3.1. Synthesis of **Benzyl-(3,4-dimethoxy-benzyl)-amine**[\[4\]](#)[\[5\]](#)

- Materials:
  - 3,4-Dimethoxybenzaldehyde

- Benzylamine
- Sodium borohydride ( $\text{NaBH}_4$ ) or Sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ )
- Methanol or Dichloromethane (DCM)
- Acetic Acid (optional, if using  $\text{NaBH}(\text{OAc})_3$ )
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Ethyl acetate
- Hexane
- Procedure:
  - To a solution of 3,4-dimethoxybenzaldehyde (1.0 eq.) in methanol or dichloromethane, add benzylamine (1.0-1.2 eq.).
  - If using sodium triacetoxyborohydride, add acetic acid (1.0 eq.) and stir the mixture at room temperature for 1-2 hours to facilitate imine formation.
  - If using sodium borohydride, cool the reaction mixture to 0 °C.
  - Slowly add the reducing agent (sodium borohydride, 1.5 eq., or sodium triacetoxyborohydride, 1.5 eq.) portion-wise to the reaction mixture.
  - Allow the reaction to warm to room temperature and stir for 12-24 hours.
  - Quench the reaction by the slow addition of saturated sodium bicarbonate solution.
  - Extract the aqueous layer with ethyl acetate (3 x 50 mL).
  - Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and filter.
  - Concentrate the filtrate under reduced pressure to obtain the crude product.

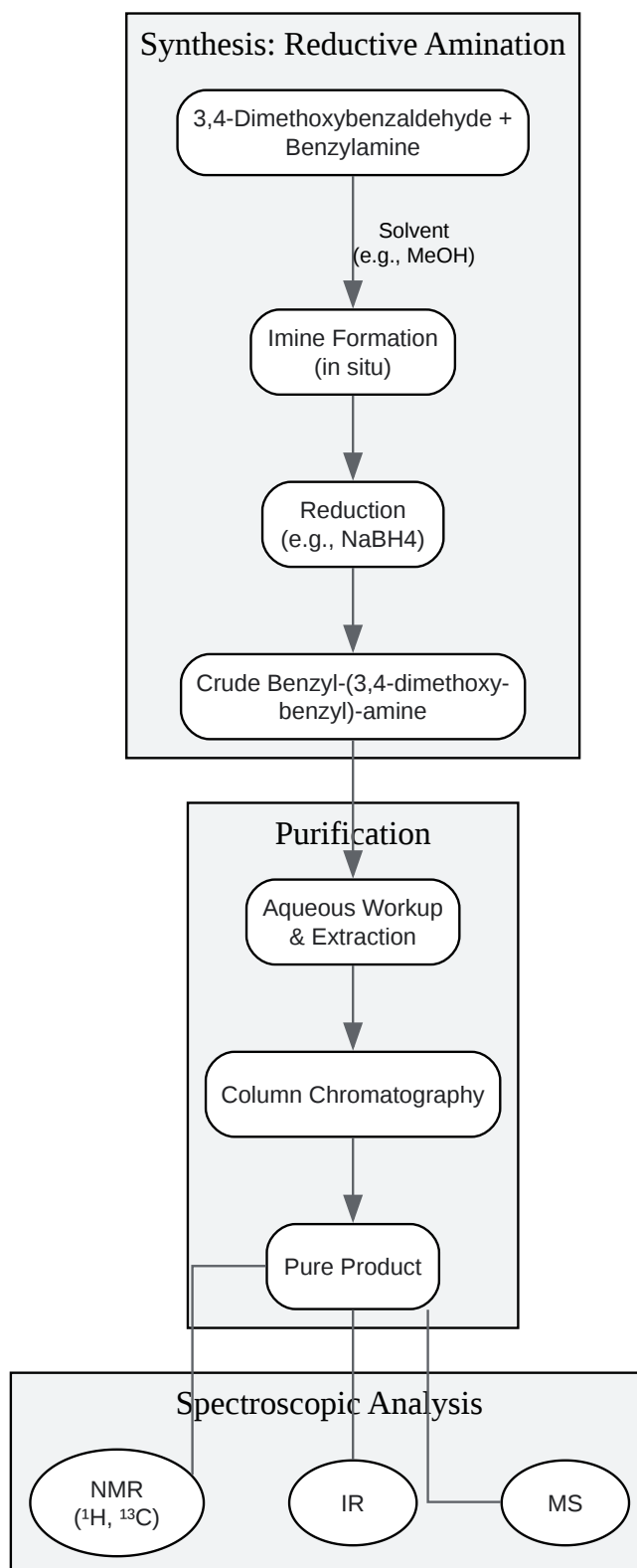
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure **Benzyl-(3,4-dimethoxy-benzyl)-amine**.

### 3.2. Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra can be recorded on a 400 MHz or 500 MHz spectrometer.
  - The sample should be dissolved in deuterated chloroform ( $\text{CDCl}_3$ ) containing tetramethylsilane (TMS) as an internal standard.
- Infrared (IR) Spectroscopy:
  - The IR spectrum can be obtained using a Fourier Transform Infrared (FTIR) spectrometer.
  - The sample can be analyzed as a thin film on a salt plate (NaCl or KBr) or as a KBr pellet.
- Mass Spectrometry (MS):
  - Mass spectra can be acquired using an electron ionization (EI) or electrospray ionization (ESI) mass spectrometer.

## Visualization of Experimental Workflow

The following diagram illustrates the synthetic and analytical workflow for **Benzyl-(3,4-dimethoxy-benzyl)-amine**.



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*Synthesis and Analysis Workflow*

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## References

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